

Proper Disposal of 2-Methyl-4-phenoxyaniline: A Safety and Operational Guide

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Compound of Interest

Compound Name: 2-Methyl-4-phenoxyaniline

Cat. No.: B173268

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the proper disposal of **2-Methyl-4-phenoxyaniline** (CAS No: 13024-16-3), ensuring the safety of laboratory personnel and the protection of the environment. The following procedures are based on best practices for handling chemical waste and information from available safety data sheets.

Immediate Safety and Spill Response

In the event of a spill, prioritize personal and environmental safety.

- Evacuate and Ventilate: Immediately clear the area of the spill and ensure adequate ventilation. If possible, work within a chemical fume hood.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, chemical-resistant gloves, and safety goggles or a face shield.[\[1\]](#)
- Containment: For spills, use an inert absorbent material such as vermiculite, sand, or earth to contain the substance. Avoid using combustible materials like paper towels.
- Collection: Carefully collect the absorbed material and place it into a suitable, labeled, and sealed container for hazardous waste.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Decontamination: Clean the spill area thoroughly with a suitable solvent, followed by washing with soap and water. All cleaning materials must also be disposed of as hazardous

waste.

- Environmental Protection: Prevent the chemical or its waste from entering drains or waterways.[2][3][4]

Waste Classification and Segregation

Proper classification and segregation of chemical waste are crucial for safe handling and disposal.

- Waste Characterization: **2-Methyl-4-phenoxyaniline** should be treated as a hazardous waste. It is classified as an irritant.[5]
- Segregation: Store waste **2-Methyl-4-phenoxyaniline** in a dedicated, sealed, and clearly labeled container. Do not mix with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) office.

Disposal Procedures

Adherence to institutional, local, state, and federal regulations is mandatory.

- Consult Institutional Policy: Always follow your organization's specific chemical waste disposal procedures. Contact your EHS office for guidance.
- Containerization: Use a chemically compatible, leak-proof container that is in good condition and has a secure lid.
- Labeling: Clearly label the container with "Hazardous Waste," the full chemical name "**2-Methyl-4-phenoxyaniline**," the CAS number (13024-16-3), and any other information required by your institution (e.g., concentration, date).
- Professional Disposal: Arrange for the disposal of the waste through a licensed professional waste disposal service.[1][3][6] Disposal methods may include dissolving the material in a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.[1]

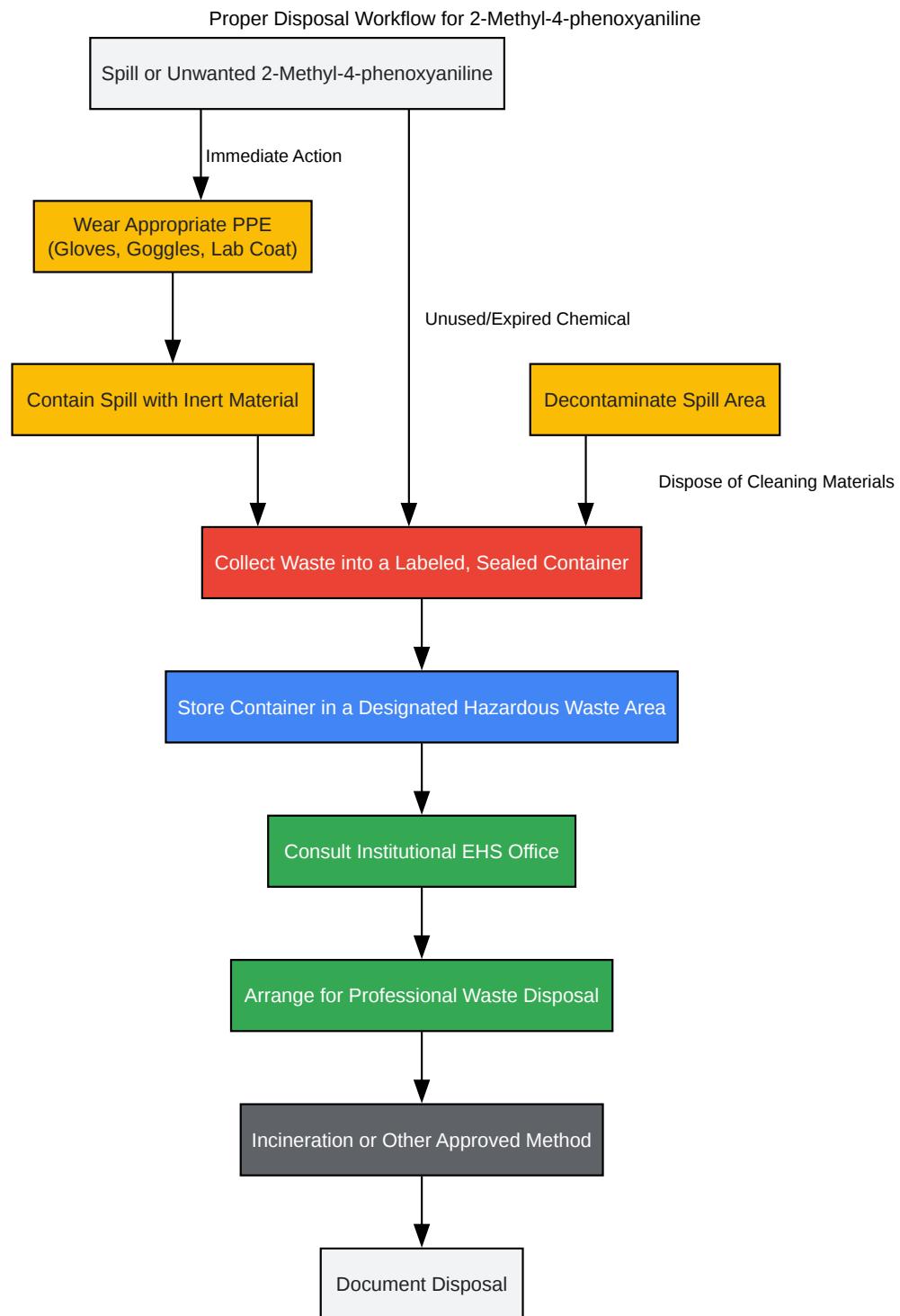
Quantitative Data

Property	Value	Reference
CAS Number	13024-16-3	[5] [7] [8]
Molecular Formula	C13H13NO	[5] [7]
Molecular Weight	199.25 g/mol	[5]

Experimental Protocols

Currently, no specific experimental protocols for the disposal of **2-Methyl-4-phenoxyaniline** are detailed in the public domain. The recommended procedure is to follow the general guidelines for chemical waste disposal outlined above and to consult with a professional waste management company.

Logical Workflow for Disposal



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Caption: Logical workflow for the safe disposal of **2-Methyl-4-phenoxyaniline**.

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